

Metabolic Profile of ADB-4EN-PINACA in Human Hepatocytes: A Technical Overview

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Compound of Interest

Compound Name: ADB-4EN-pinaca

Cat. No.: B10822107

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This technical guide provides a comprehensive analysis of the known metabolites of **ADB-4EN-PINACA**, a synthetic cannabinoid receptor agonist, when studied in human hepatocytes. Understanding the metabolic fate of such compounds is critical for forensic toxicology, clinical diagnostics, and the development of effective public health responses. This document summarizes the identified metabolites, presents detailed experimental protocols used for their discovery, and illustrates the core metabolic pathways and workflows.

Identified Metabolites of ADB-4EN-PINACA

Incubation of **ADB-4EN-PINACA** with cryopreserved pooled primary human hepatocytes has led to the identification of 11 distinct metabolites.^{[1][2][3][4][5]} The primary biotransformations observed include hydroxylation and the formation of a dihydrodiol.^{[1][2][3][4]} These metabolic changes occur on different parts of the parent molecule, including the pentenyl tail and the adamantyl head group.

Of the metabolites identified, two have been noted as the most abundant in these in vitro studies, making them crucial candidates for biomarkers in human samples.^{[1][2][3][4][5]}

Data Presentation: Summary of Known Metabolites

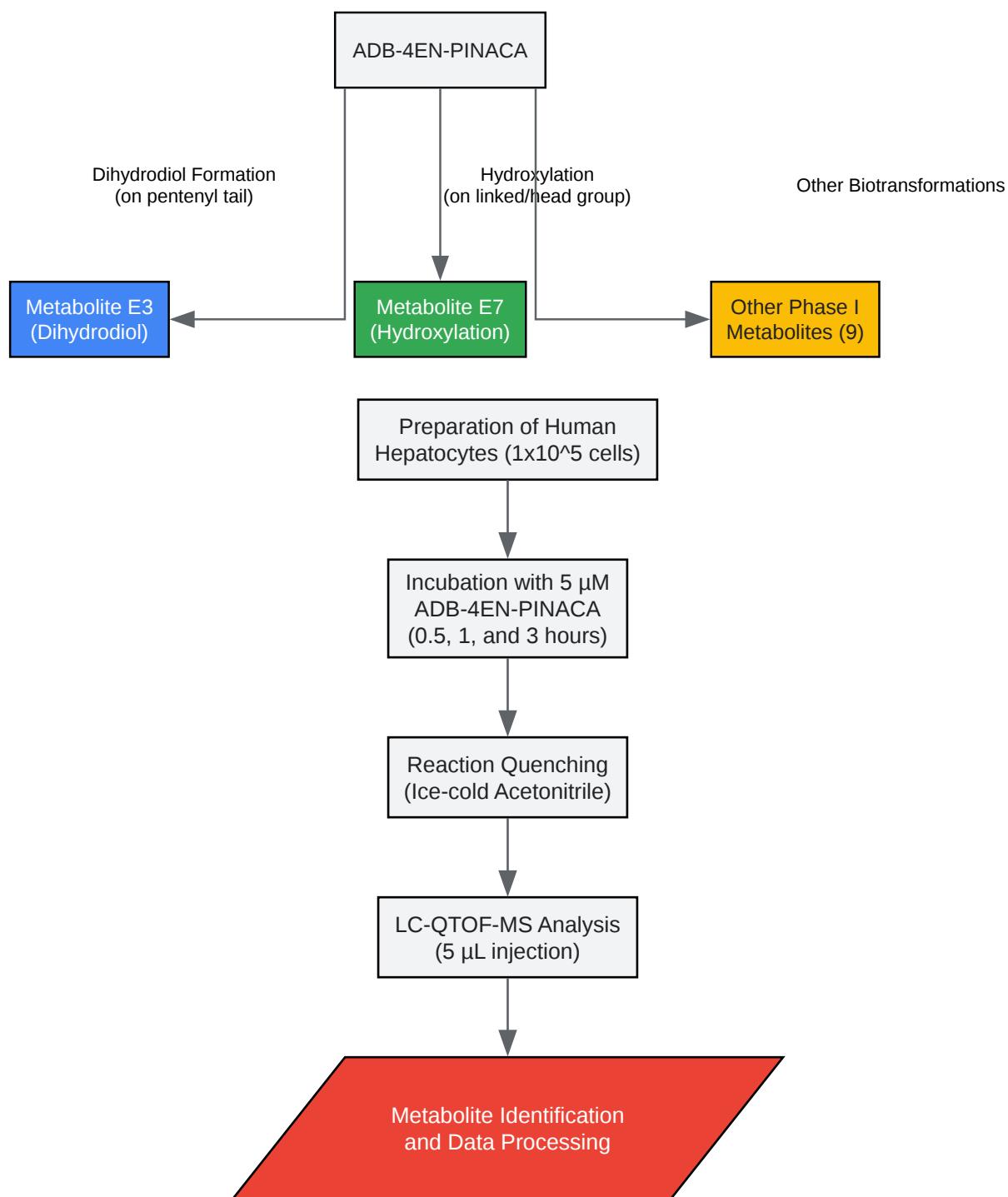
The following table structures the key metabolites identified in human hepatocyte models, with a focus on their relative abundance.

Metabolite ID	Biotransformation	Location of Modification	Relative Abundance	Proposed Use
E3	Dihydrodiol Formation	Pentenyl Tail Moiety	Most Abundant	Urinary Biomarker
E7	Monohydroxylation	Linked/Head Group	Most Abundant	Urinary Biomarker
Other	Various	Not Specified	Detected	Further Investigation

Note: The designations E3 and E7 are as reported in the primary literature. "Other" refers to the remaining 9 metabolites identified whose specific structures and relative abundances were not detailed in the provided search results.

Metabolic Pathway of ADB-4EN-PINACA

The metabolism of **ADB-4EN-PINACA** in human hepatocytes primarily follows two major pathways: oxidation of the terminal double bond in the pentenyl tail to form a dihydrodiol, and hydroxylation on the head group of the molecule. These reactions are characteristic of Phase I metabolism, aimed at increasing the polarity of the xenobiotic to facilitate its excretion.



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